

Solubility Profile of 7-Keto Cholesterol-d7 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 7-Keto Cholesterol-d7

Cat. No.: B1140471

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **7-Keto Cholesterol-d7** in various organic solvents. The information herein is intended to assist researchers, scientists, and professionals in drug development in the effective handling and application of this isotopically labeled internal standard for quantitative analysis.

Quantitative Solubility Data

The solubility of **7-Keto Cholesterol-d7** has been determined in several common organic solvents. The following table summarizes the available quantitative data, providing a clear comparison of solubility across these solvents.

Organic Solvent	Solubility (mg/mL)	Molar Concentration (mM) ¹
Ethanol	20	49.0
Dimethylformamide (DMF)	2	4.9
Dimethyl sulfoxide (DMSO)	6.25 ²	15.33
Dimethyl sulfoxide (DMSO)	0.1	0.25

¹ Molar concentration calculated based on a molecular weight of 407.7 g/mol for **7-Keto Cholesterol-d7**. ² Requires sonication and warming to achieve this solubility. It is also noted that hygroscopic DMSO can significantly impact solubility; therefore, using newly opened DMSO is recommended.[\[1\]](#)

The data indicates that **7-Keto Cholesterol-d7** exhibits the highest solubility in ethanol, followed by dimethyl sulfoxide (with thermal assistance), and has lower solubility in dimethylformamide and dimethyl sulfoxide at room temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **7-Keto Cholesterol-d7** are not extensively published in peer-reviewed literature, a generalized methodology can be derived from standard practices for assessing the solubility of sterols and other cholesterol derivatives. The "static analytical method" or "static equilibrium method" is a common approach.

Principle

This method involves preparing a supersaturated solution of the compound in the solvent of interest. The solution is then allowed to reach equilibrium at a controlled temperature, at which point the excess, undissolved solid is separated from the saturated solution. The concentration of the dissolved compound in the clear supernatant is then determined using a suitable analytical technique.

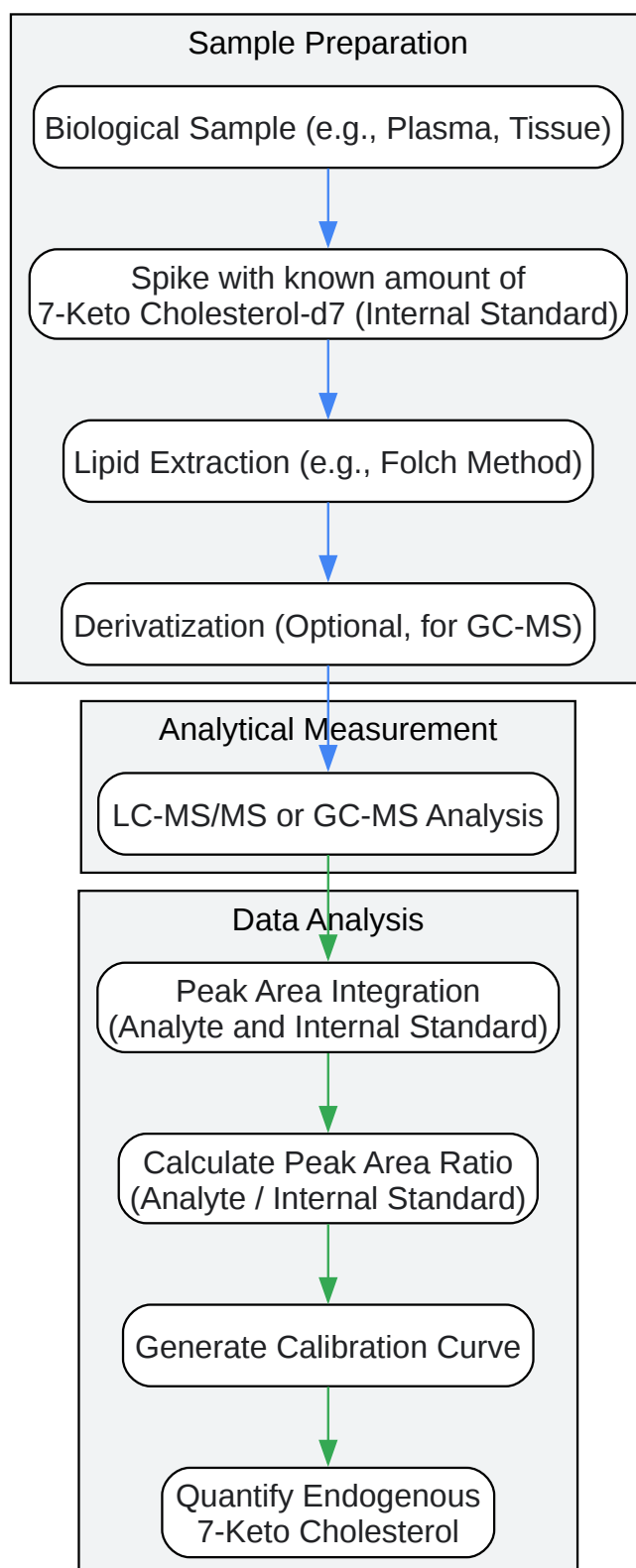
Generalized Experimental Protocol

- Preparation of Supersaturated Solution:

- An excess amount of crystalline **7-Keto Cholesterol-d7** is added to a known volume of the organic solvent in a sealed vial.
- The vial is then agitated (e.g., using a magnetic stirrer or a shaker bath) for a prolonged period (e.g., 12-24 hours) at a constant, controlled temperature to ensure that equilibrium is reached.
- Separation of Solid and Liquid Phases:
 - After the equilibration period, the agitation is stopped, and the vial is left undisturbed to allow the excess solid to sediment.
 - Alternatively, the solution can be centrifuged to facilitate the separation of the solid and liquid phases.
- Sample Analysis:
 - A carefully measured aliquot of the clear supernatant (the saturated solution) is withdrawn.
 - The aliquot is then diluted with an appropriate solvent to a concentration that falls within the linear range of the analytical instrument to be used.
 - The concentration of **7-Keto Cholesterol-d7** in the diluted sample is quantified using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Mass Spectrometry (LC-MS).
- Calculation of Solubility:
 - The solubility of **7-Keto Cholesterol-d7** in the solvent is calculated by taking into account the dilution factor and the measured concentration of the diluted sample.

Visualization of Experimental Workflow

The primary application of **7-Keto Cholesterol-d7** is as an internal standard for the quantification of 7-keto cholesterol in biological samples using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS). The following diagram illustrates a typical workflow for this application.



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Caption: Workflow for the quantification of 7-keto cholesterol using **7-Keto Cholesterol-d7** as an internal standard.

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